

# Application Notes and Protocols for Rubidium Nitrate in Pyrotechnics and Flares

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## Compound of Interest

Compound Name: *Rubidium nitrate*

Cat. No.: *B080625*

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## Introduction

**Rubidium nitrate** ( $\text{RbNO}_3$ ) is a specialty chemical employed in pyrotechnics for its unique spectral properties. Unlike more common alkali metal nitrates, such as potassium nitrate or sodium nitrate, **rubidium nitrate** is not typically used for vibrant color effects in commercial fireworks.<sup>[1]</sup> Instead, its applications are concentrated in specialized military and technical domains where its emissions in the far-red and near-infrared (NIR) regions of the electromagnetic spectrum are highly valued.<sup>[1]</sup> This document provides an overview of the applications of **rubidium nitrate** in pyrotechnics and flares, along with detailed protocols for the preparation and analysis of such compositions.

## Physicochemical Properties of Rubidium Nitrate

A summary of the key physicochemical properties of **rubidium nitrate** is presented in Table 1. These properties are fundamental to understanding its behavior as an oxidizing agent in pyrotechnic formulations.

Property	Value
Molecular Formula	RbNO <sub>3</sub>
Molar Mass	147.473 g/mol
Appearance	White crystalline powder
Density	3.11 g/cm <sup>3</sup>
Melting Point	310 °C (590 °F; 583 K) with decomposition
Solubility in Water	44.28 g/100 mL (16 °C)
Flame Color	Mauve/light purple

## Applications in Pyrotechnics and Flares

The primary applications of **rubidium nitrate** in pyrotechnics are driven by its specific spectral emissions and its chemical properties as an effective oxidizer.

### Infrared (IR) Illuminating Flares and Tracers

The most significant application of **rubidium nitrate** is in the formulation of pyrotechnic compositions for infrared (IR) illumination and tracing.<sup>[1]</sup> Rubidium compounds emit strongly in the far-red and near-infrared regions of the spectrum.<sup>[1]</sup> This characteristic is exploited in military applications for:

- **IR Illuminating Flares:** These flares provide covert illumination for night vision equipment, which is sensitive to IR radiation.
- **Missile Tracking:** The strong IR signature from rubidium-containing flares makes them effective as tracers for tracking the trajectory of projectiles.

### Glitter Formulations

**Rubidium nitrate** has been successfully used as a substitute for potassium nitrate in glitter formulations.<sup>[1]</sup> These compositions produce bright, silvery flashes with a delayed effect.<sup>[1]</sup> The glitter effect is theorized to be a result of the formation and subsequent oxidation of intermediate metal sulfides.

## Colorant (Mauve/Light Purple)

In a flame test, **rubidium nitrate** imparts a mauve or light purple color.[2] However, this color is not as intense or vibrant as those produced by strontium (red) or barium (green) compounds, limiting its use as a primary colorant in commercial fireworks.[1] The perceived color is a result of its emission spectrum, which includes lines in the red and blue-violet regions.

## Pyrotechnic Compositions

Several pyrotechnic formulations incorporating **rubidium nitrate** have been documented. The following tables summarize some of these compositions. It is important to note that specific performance data such as burn rate and luminous intensity are not always available in open literature for these specialized formulations.

### General Purpose and IR Flare Compositions

Component	Formulation 1 (%)	Formulation 2 (%)
Rubidium Nitrate ( $\text{RbNO}_3$ )	~80	55
Fuel (e.g., Magnesium, Aluminum)	20	45

Note: The specific fuel and its particle size will significantly impact the performance characteristics.

### Glitter Compositions

Component	Percentage (%)
Rubidium Nitrate ( $\text{RbNO}_3$ )	53
Sulfur	18
Charcoal (airfloat)	11
Aluminum (-325 mesh, spherical)	7
Sodium Bicarbonate	7
Dextrin (binder)	4

## Experimental Protocols

**Safety Precaution:** The preparation and testing of pyrotechnic compositions should only be conducted by trained professionals in a controlled laboratory setting with appropriate safety measures in place, including personal protective equipment (PPE), blast shields, and fire suppression systems.

### Protocol 1: Preparation of a Rubidium Nitrate-Based Pyrotechnic Composition

This protocol outlines a general method for the preparation of a pressed pyrotechnic composition.

Materials:

- **Rubidium Nitrate** ( $\text{RbNO}_3$ ), finely powdered
- Fuel (e.g., Magnesium powder, 325 mesh), finely powdered
- Binder (e.g., Viton or Red Gum)
- Solvent (e.g., Acetone for Viton)
- Non-sparking mixing tools
- Sieves (e.g., 100-mesh)
- Hydraulic press

Procedure:

- **Drying:** Ensure all components are thoroughly dried before use to prevent premature reactions.
- **Sieving:** Pass each component individually through a fine-mesh sieve to ensure a uniform particle size and break up any agglomerates.
- **Mixing:**

- In a non-sparking container, gently and thoroughly mix the **rubidium nitrate** and the binder.
- Gradually add the fuel to the mixture and continue to mix until a homogenous powder is obtained. The "diaper method" (rolling the components on a large sheet of paper) is a common technique for safe and effective mixing.
- Granulation (Optional):
  - If a granulated powder is desired, slowly add a minimal amount of solvent to the mixture until it reaches a dough-like consistency.
  - Pass the moist mass through a coarse sieve to form granules.
  - Allow the granules to dry completely in a well-ventilated area, away from any ignition sources.
- Pressing:
  - Accurately weigh the desired amount of the final composition.
  - Transfer the powder or granules into a die.
  - Use a hydraulic press to consolidate the composition into a pellet or "star" of the desired density. The pressing force will need to be optimized for the specific composition and intended application.

## Protocol 2: Measurement of Linear Burn Rate

This protocol describes a method for determining the linear burn rate of a pyrotechnic composition at ambient pressure.

Apparatus:

- A pressed pellet of the pyrotechnic composition of known length.
- A high-speed camera.

- A calibrated scale for length measurement.
- Ignition source (e.g., a fuse or hot wire).

Procedure:

- Sample Preparation: Prepare a cylindrical or rectangular pellet of the pyrotechnic composition with a uniform cross-section. Measure its length accurately.
- Setup: Mount the sample securely in a horizontal or vertical orientation in a well-ventilated and fire-proof test chamber. Position the high-speed camera to have a clear view of the entire length of the sample.
- Ignition: Ignite one end of the sample using the ignition source.
- Recording: Record the entire combustion event with the high-speed camera at a known frame rate.
- Analysis:
  - Review the video footage frame by frame to determine the time it takes for the flame front to travel from the point of ignition to the end of the sample.
  - Calculate the linear burn rate using the formula:  $\text{Burn Rate (mm/s)} = \frac{\text{Length of Sample (mm)}}{\text{Burn Time (s)}}$

## Protocol 3: Spectroscopic and Photometric Analysis

This protocol outlines the procedure for analyzing the light output of a burning pyrotechnic composition.

Apparatus:

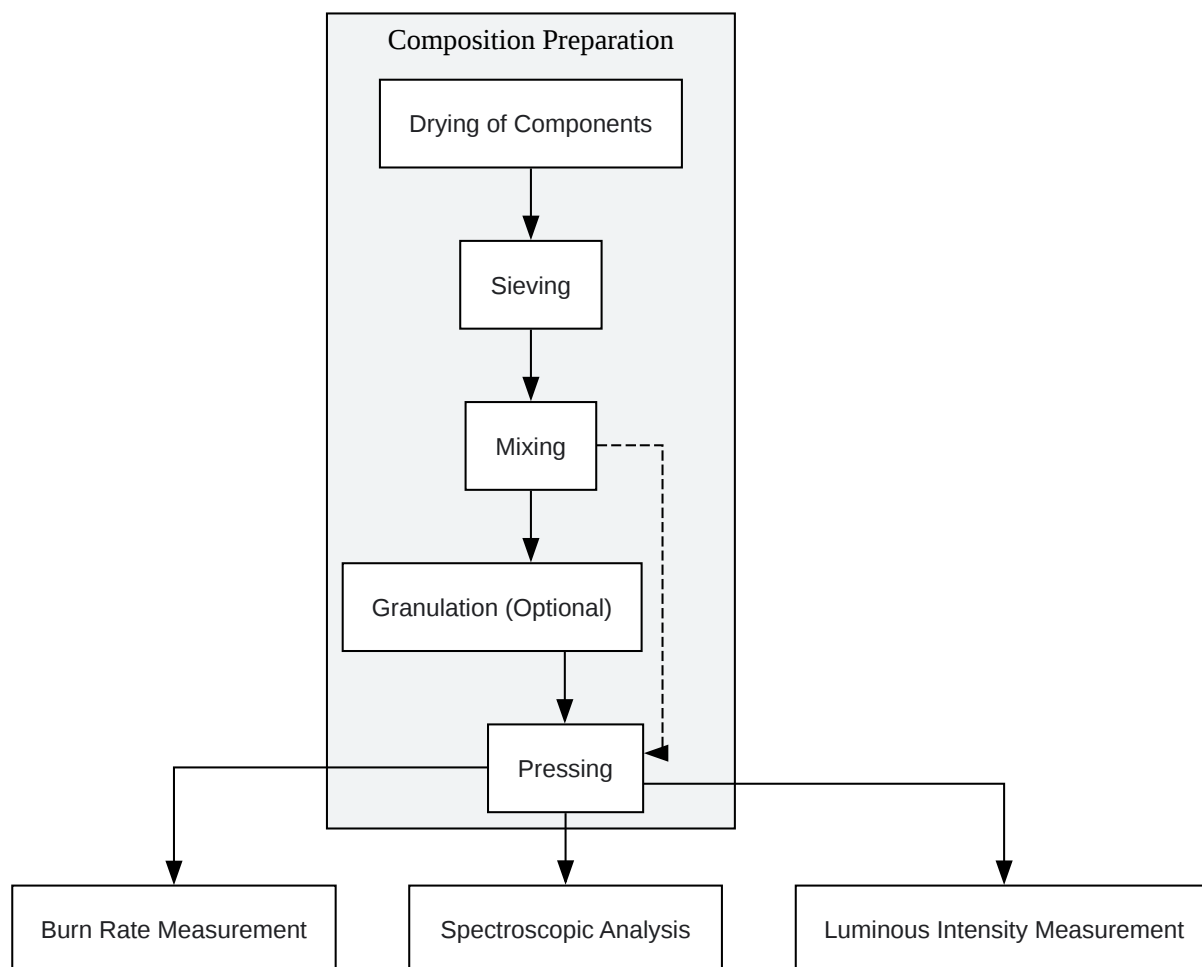
- Spectrometer (calibrated for the visible and near-infrared range).
- Photometer or radiometer for luminous intensity measurement.
- Integrating sphere (optional, for total luminous flux measurement).

- Data acquisition system.

#### Procedure:

- Setup: Position the spectrometer's collection optics and the photometer at a fixed and known distance from the pyrotechnic sample. The setup should be in a light-proof enclosure to minimize ambient light interference.
- Ignition: Ignite the pyrotechnic sample.
- Data Acquisition: Simultaneously record the spectral data and luminous intensity throughout the duration of the burn.
- Data Analysis:
  - Spectral Analysis: Analyze the spectral data to identify the emission wavelengths. For rubidium, characteristic lines are found in the red (around 780 nm and 795 nm) and blue-violet (around 420 nm and 422 nm) regions. The relative intensities of these peaks will determine the perceived color.
  - Luminous Intensity: The photometer will provide a direct measurement of the luminous intensity in candelas. This can be reported as a peak value or an average over the burn time.
  - Color Purity: From the spectral data, the CIE chromaticity coordinates can be calculated to provide a quantitative measure of the color purity.

## Visualizations



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Caption: Experimental workflow for the preparation and testing of **rubidium nitrate** pyrotechnic compositions.





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Caption: Simplified pathway for color production from **rubidium nitrate** in a pyrotechnic flame.

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